

# 3-(3-Methylphenyl)propionaldehyde: A Technical Guide to Safety and Hazards

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## Compound of Interest

Compound Name: 3-(3-Methylphenyl)propionaldehyde

Cat. No.: B1311848

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This technical guide provides a comprehensive overview of the safety and hazards associated with **3-(3-Methylphenyl)propionaldehyde** (CAS No. 95416-60-7), a chemical intermediate and fragrance ingredient. This document synthesizes available data on its physicochemical properties, toxicological profile, and handling procedures to inform risk assessment and ensure safe laboratory and industrial practices.

## Chemical and Physical Properties

**3-(3-Methylphenyl)propionaldehyde**, also known as 3-(m-tolyl)propanal, is an aromatic aldehyde.<sup>[1]</sup> A summary of its key physical and chemical properties is presented in Table 1.

Property	Value	Source
CAS Number	95416-60-7	[1]
Molecular Formula	C <sub>10</sub> H <sub>12</sub> O	[1]
Molecular Weight	148.20 g/mol	[1]
Appearance	Colorless to light yellow liquid	ChemicalBook
Storage Temperature	-20°C, stored under nitrogen	ChemicalBook

Table 1: Physical and Chemical Properties of **3-(3-Methylphenyl)propionaldehyde**

## Hazard Identification and Classification

Based on the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **3-(3-Methylphenyl)propionaldehyde** is classified with the following hazards:

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation

Table 2: GHS Hazard Classification of **3-(3-Methylphenyl)propionaldehyde**<sup>[1]</sup>

The signal word for this chemical is Warning.<sup>[1]</sup>

## Toxicological Profile

Quantitative toxicological data for **3-(3-Methylphenyl)propionaldehyde** is not readily available in the public domain. Therefore, data for the structurally related and well-studied compound, propionaldehyde, is provided for context and precautionary guidance.

Endpoint	Species	Route	Value	Source
LD <sub>50</sub>	Rat	Oral	1690 mg/kg	Wikipedia
LD <sub>50</sub>	Rabbit	Dermal	2460 mg/kg	Sigma-Aldrich

Table 3: Acute Toxicity Data for Propionaldehyde (CAS No. 123-38-6)

## Experimental Protocols

The toxicological hazards of chemical substances like **3-(3-Methylphenyl)propionaldehyde** are typically determined using standardized experimental protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD).

### Acute Oral Toxicity (OECD Guideline 423: Acute Toxic Class Method)

This method is a stepwise procedure using a small number of animals to classify a substance's oral toxicity.

- **Animal Selection:** Healthy, young adult rodents (usually females) are used.
- **Dose Administration:** The substance is administered orally by gavage at one of the defined starting dose levels (5, 50, 300, or 2000 mg/kg body weight).
- **Procedure:** The test proceeds in a stepwise manner, with three animals per step. The outcome of each step (mortality or survival) determines the next dose level.
- **Observation:** Animals are observed for up to 14 days for signs of toxicity and mortality. Body weight is recorded weekly.
- **Endpoint:** The test allows for the classification of the substance into one of the GHS acute toxicity categories.

### In Vitro Skin Irritation (OECD Guideline 439: Reconstructed Human Epidermis Test Method)

This in vitro method assesses the potential of a substance to cause skin irritation.

- **Test System:** A reconstructed human epidermis (RhE) model, which mimics the properties of the upper layers of human skin, is used.
- **Application:** The test substance is applied topically to the surface of the RhE tissue.

- **Exposure and Incubation:** Following a defined exposure period, the substance is removed, and the tissue is incubated.
- **Viability Assessment:** Cell viability is measured using a colorimetric assay (e.g., MTT assay). A reduction in cell viability below a certain threshold indicates that the substance is an irritant. A substance is identified as an irritant if the tissue viability is  $\leq 50\%$ .

## Acute Eye Irritation/Corrosion (OECD Guideline 405)

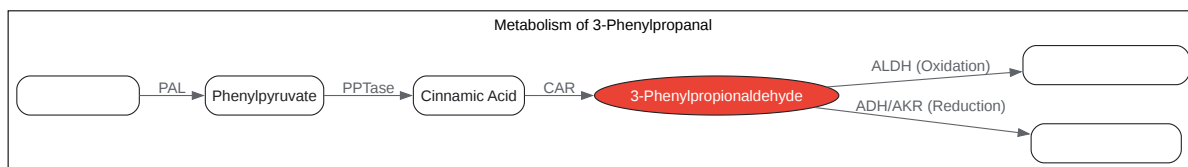
This in vivo test evaluates the potential of a substance to cause eye irritation or corrosion.

- **Animal Selection:** A single healthy, adult albino rabbit is typically used for the initial test.
- **Application:** A single dose of the test substance is applied to the conjunctival sac of one eye. The other eye serves as a control.
- **Observation:** The eyes are examined at 1, 24, 48, and 72 hours after application for signs of irritation, including redness, swelling, and discharge. The cornea, iris, and conjunctiva are scored.
- **Confirmation:** If an irritant or negative response is observed, the test is confirmed using up to two additional animals.

## Signaling Pathways and Mechanisms of Toxicity

### Proposed Metabolic Pathway

Aromatic aldehydes like **3-(3-Methylphenyl)propionaldehyde** are likely metabolized in the body through oxidation and reduction reactions. The aldehyde group can be oxidized to a carboxylic acid or reduced to an alcohol. The following diagram illustrates a plausible metabolic pathway for 3-phenylpropanal, a closely related compound, which is likely analogous for **3-(3-Methylphenyl)propionaldehyde**.

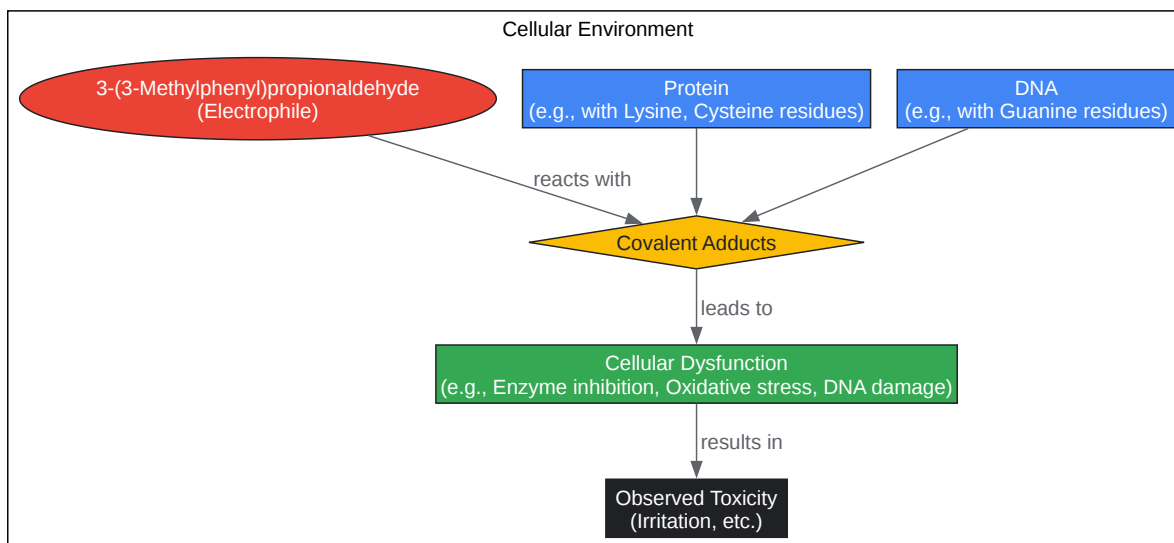


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Caption: Proposed metabolic pathway of 3-phenylpropanal.

## General Mechanism of Aldehyde Toxicity

Aldehydes are electrophilic compounds that can react with nucleophilic groups in biological macromolecules such as proteins and DNA. This covalent modification can lead to cellular dysfunction and toxicity.



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Caption: General mechanism of aldehyde toxicity.

## Safety and Handling Procedures

### First-Aid Measures

- **Inhalation:** Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.
- **Skin Contact:** Remove contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor if irritation persists.
- **Eye Contact:** Rinse with pure water for at least 15 minutes. Consult a doctor.

- Ingestion: Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.
- Specific Hazards: No data available.
- Protective Equipment: Wear a self-contained breathing apparatus for firefighting if necessary.

## Accidental Release Measures

- Personal Precautions: Avoid breathing vapors, mist, or gas. Ensure adequate ventilation.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Containment and Cleaning: Absorb with inert material and dispose of as hazardous waste.

## Handling and Storage

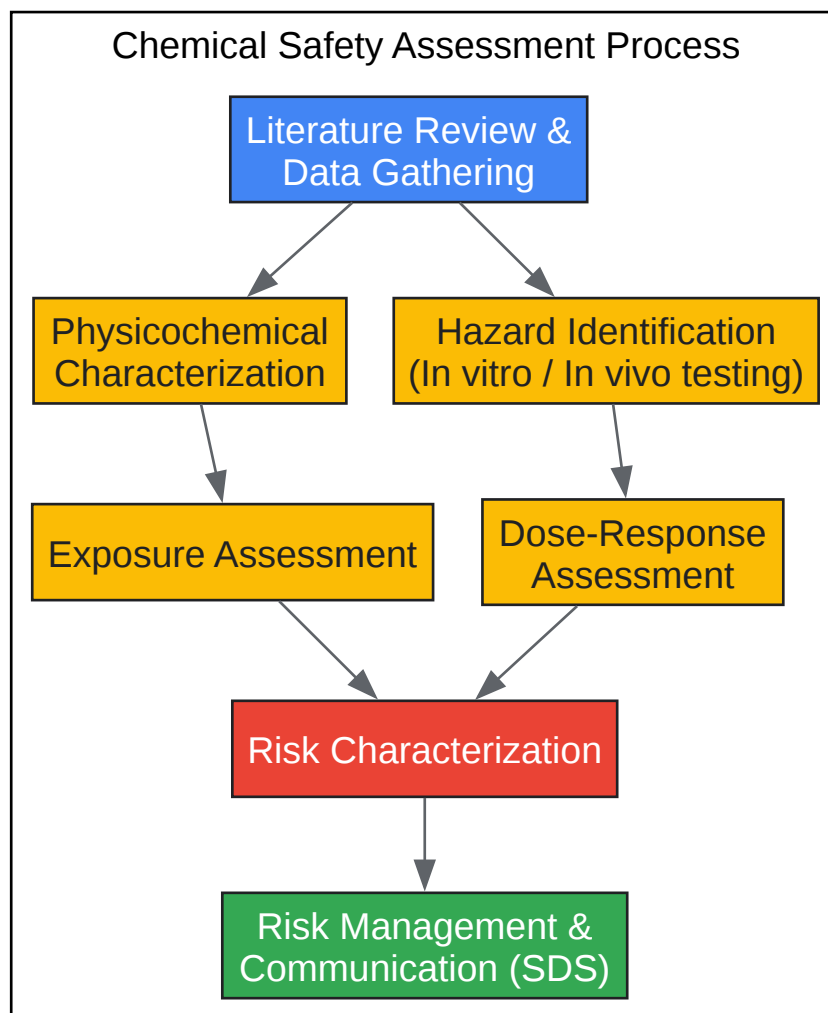
- Handling: Handle in a well-ventilated place. Wear appropriate personal protective equipment.
- Storage: Store the container tightly closed in a dry, cool, and well-ventilated place.

## Exposure Controls and Personal Protection

- Engineering Controls: Ensure adequate ventilation.
- Eye/Face Protection: Wear tightly fitting safety goggles.
- Skin Protection: Wear protective gloves and clothing.
- Respiratory Protection: Use a respirator if exposure limits are exceeded or if irritation is experienced.

## Logical Workflow for Safety Assessment

The safety assessment of a chemical like **3-(3-Methylphenyl)propionaldehyde** follows a logical progression from data gathering to risk characterization.



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Caption: Workflow for chemical safety assessment.

## Ecological Information

Specific data on the environmental fate and ecotoxicity of **3-(3-Methylphenyl)propionaldehyde** are limited. However, phenylpropanals are generally not expected to be persistent or bioaccumulative and are anticipated to undergo rapid degradation in the environment. Nevertheless, release into the environment should be avoided.



## Conclusion

**3-(3-Methylphenyl)propionaldehyde** is a hazardous chemical that is harmful if swallowed and causes skin, eye, and respiratory irritation. While specific quantitative toxicological data are scarce, information from structurally similar compounds and standardized testing guidelines provide a basis for safe handling and risk assessment. Adherence to recommended safety precautions, including the use of appropriate personal protective equipment and engineering controls, is essential to minimize exposure and mitigate risks in research and industrial settings. Further research to determine the specific toxicological and ecotoxicological profile of this compound is warranted.

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## References

- 1. 3-(3-Methylphenyl)propionaldehyde | C<sub>10</sub>H<sub>12</sub>O | CID 10464477 - PubChem [pubchem.ncbi.nlm.nih.gov]
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